

# synthesis of 1H-Benzotriazole-1-methanol from benzotriazole and formaldehyde

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## Compound of Interest

Compound Name: 1H-Benzotriazole-1-methanol

Cat. No.: B1267369

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## An In-depth Technical Guide to the Synthesis of 1H-Benzotriazole-1-methanol

This technical guide provides a comprehensive overview of the synthesis of **1H-Benzotriazole-1-methanol**, a versatile reagent in organic synthesis, particularly as a safe source of anhydrous formaldehyde in organic solvents.[1] The synthesis involves the reaction of benzotriazole with formaldehyde. This document is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and visual representations of the process.

## Reaction Principle and Stoichiometry

The synthesis of **1H-Benzotriazole-1-methanol** is a straightforward addition reaction. The secondary amine nitrogen (N-1) of the benzotriazole ring acts as a nucleophile, attacking the electrophilic carbonyl carbon of formaldehyde. This reaction proceeds readily under mild conditions to form the N-hydroxymethylated product. The reaction is typically performed in an aqueous medium using a commercially available formaldehyde solution.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **1H-Benzotriazole-1-methanol**. The data is compiled from established protocols and provides a basis for experimental planning and replication.

Parameter	Value	Reference(s)
Molar Ratio (Benzotriazole:Formaldehyde)	1:1	[2][3]
Reactant Concentration	Benzotriazole, Formaldehyde (37% aq.)	[2][3]
Solvent	Water (from formaldehyde solution)	[2][3]
Reaction Temperature	25°C	[2][3]
Reaction Time	~ 5 minutes	[2][3]
Product Yield	94%	[2][3]
Melting Point	148-152°C	[2][3]
Molecular Formula	C7H7N3O	[4]
Molecular Weight	149.15 g/mol	[4]

## Detailed Experimental Protocol

This section provides a detailed, step-by-step procedure for the synthesis of **1H-Benzotriazole-1-methanol**.

Materials:

- 1H-Benzotriazole
- Formaldehyde (37% aqueous solution)
- Diethyl ether
- Tetrahydrofuran (THF), cold

Equipment:

- Reaction vessel (e.g., beaker or flask)

- Magnetic stirrer and stir bar
- Thermometer or temperature probe
- Filtration apparatus (e.g., Büchner funnel and flask)
- Mortar and pestle or grinder

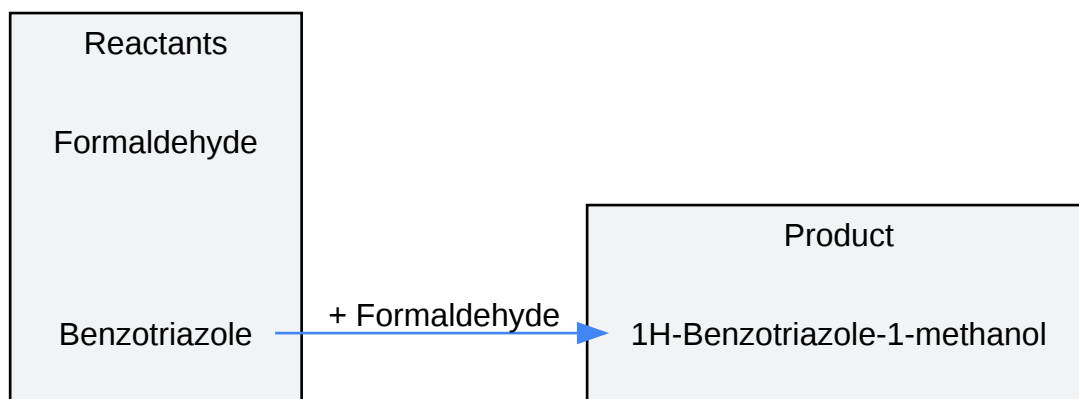
#### Procedure:

- **Reactant Preparation:** In a suitable reaction vessel, dissolve 10 g (83.94 mmol) of 1H-Benzotriazole in 6.81 mL (83.94 mmol) of a 37% aqueous formaldehyde solution.[\[2\]](#)[\[3\]](#)
- **Reaction Initiation:** While stirring the mixture, adjust the temperature to 25°C.[\[2\]](#)[\[3\]](#)
- **Reaction Progression:** Continue stirring at 25°C. The reaction is rapid, and the mixture will solidify within approximately 5 minutes.[\[2\]](#)[\[3\]](#)
- **Work-up and Isolation:**
  - Cool the solidified reaction mixture to room temperature.[\[3\]](#)
  - Filter the solid product and wash it with diethyl ether.[\[2\]](#)[\[3\]](#)
  - Grind the resulting solid in cold tetrahydrofuran.[\[2\]](#)[\[3\]](#)
  - Filter the purified solid again to obtain the final product.[\[2\]](#)[\[3\]](#)
- **Drying and Storage:** Dry the product appropriately. The final product is **1H-Benzotriazole-1-methanol**.
- **Characterization (Optional but Recommended):** The product can be further characterized by determining its melting point, which is expected to be in the range of 148-150°C after recrystallization from tetrahydrofuran and diethyl ether.[\[2\]](#)[\[3\]](#) Spectroscopic analysis (<sup>1</sup>H NMR, IR, MS) can also be performed to confirm the structure.[\[5\]](#)[\[6\]](#)

## Visual Representations

## Reaction Scheme

The following diagram illustrates the chemical transformation from benzotriazole and formaldehyde to **1H-Benzotriazole-1-methanol**.

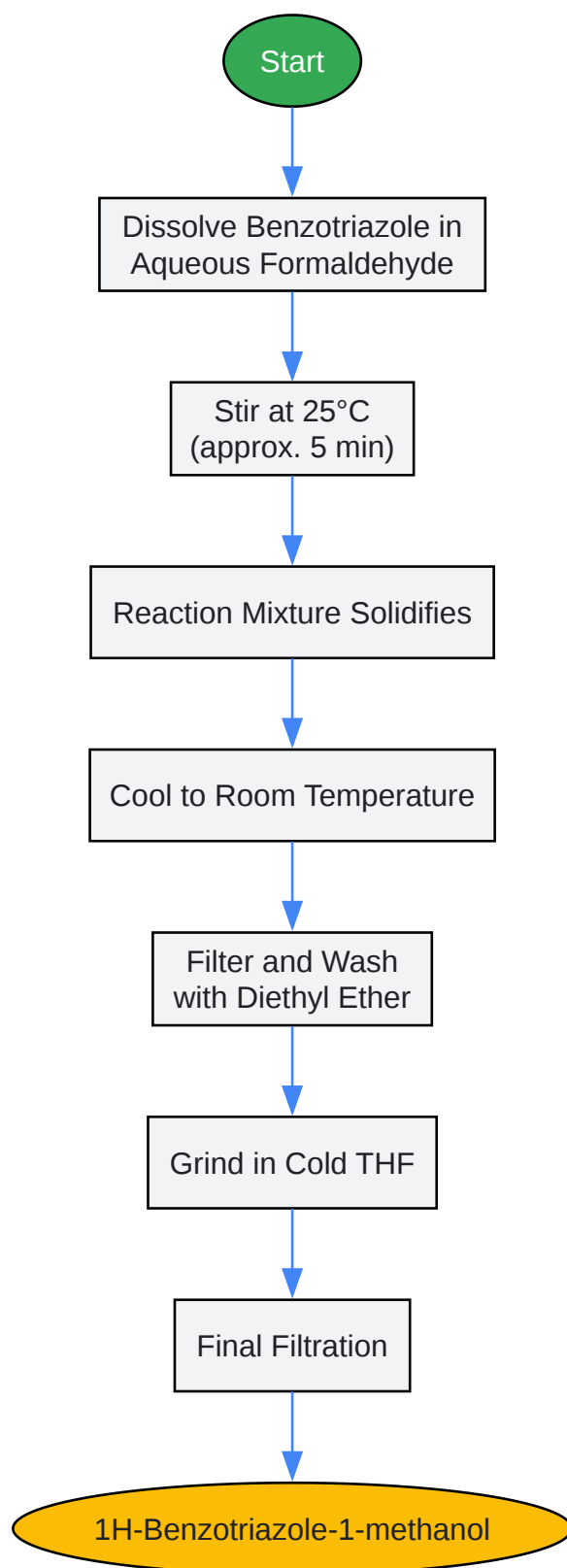


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Caption: Reaction scheme for the synthesis of **1H-Benzotriazole-1-methanol**.

## Experimental Workflow

The flowchart below outlines the key steps involved in the synthesis and purification of **1H-Benzotriazole-1-methanol**.



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Caption: Experimental workflow for the synthesis of **1H-Benzotriazole-1-methanol**.

## Safety Considerations

- Benzotriazole: May cause skin and eye irritation.<sup>[4]</sup>
- Formaldehyde: Is a known carcinogen and is toxic. Handle in a well-ventilated fume hood.
- Diethyl Ether: Is extremely flammable. Avoid open flames and sparks.
- Tetrahydrofuran: Is flammable and may form explosive peroxides.

Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, when performing this synthesis. Conduct the reaction in a well-ventilated area, preferably a fume hood.

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## References

1. scbt.com [scbt.com]
2. 1H-BENZOTRIAZOLE-1-METHANOL | 28539-02-8 [chemicalbook.com]
3. 1H-BENZOTRIAZOLE-1-METHANOL synthesis - chemicalbook [chemicalbook.com]
4. 1H-Benzotriazole-1-methanol | C7H7N3O | CID 224169 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 1H-BENZOTRIAZOLE-1-METHANOL(28539-02-8) 1H NMR [m.chemicalbook.com]
6. jocpr.com [jocpr.com]
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